

physicochemical properties of 2-(Pentyloxy)naphthalene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Pentyloxy)naphthalene

CAS No.: 31059-19-5

Cat. No.: B15928844

[Get Quote](#)

An In-Depth Technical Guide to the Physicochemical Properties of **2-(Pentyloxy)naphthalene**

Introduction

2-(Pentyloxy)naphthalene, a derivative of naphthalene, is an organic compound with applications in various industries. It is characterized by a pentyloxy group attached to the second position of the naphthalene ring structure. This compound serves as an intermediate in the synthesis of other organic molecules and is utilized in the manufacturing of dyes, pigments, fragrances, and flavorings due to its aromatic nature.^[1] Its relative stability and non-reactive properties make it a versatile component in chemical production.^[1] This guide provides a comprehensive overview of the key physicochemical properties of **2-(Pentyloxy)naphthalene**, along with the experimental methodologies used for their determination.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-(Pentyloxy)naphthalene** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems, and for guiding its application in research and development.

Property	Value	Source
Molecular Formula	C15H18O	[2]
Molecular Weight	214.30 g/mol	[2]
Boiling Point	335°C at 760 mmHg	[1]
Density	1.003 g/cm ³	[1]
Refractive Index	1.562	[1]
Flash Point	130.5°C	[1]
Vapor Pressure	0.00024 mmHg at 25°C	[1]
LogP (XLogP3)	5.3	[2]

Experimental Protocols

The determination of the physicochemical properties of organic compounds like **2-(Pentyloxy)naphthalene** involves standardized experimental procedures. These protocols are essential for ensuring the accuracy and reproducibility of the data.

Melting Point Determination

The melting point is a critical indicator of a substance's purity.

- Apparatus: A melting point apparatus, such as a Vernier melt station or a similar device, is used.[3]
- Procedure:
 - A small, dry sample of the crystalline solid is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the substance begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.[3]

Boiling Point Determination

The boiling point is determined using a simple distillation method.

- Apparatus: A simple distillation setup is assembled, which includes a round-bottom flask, a heating mantle, a condenser, a thermometer, and a collection flask.[3]
- Procedure:
 - The liquid sample is placed in the round-bottom flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor.[3]
 - The liquid is heated, and as it boils, the vapor rises and enters the condenser.
 - The temperature at which the vapor temperature stabilizes during condensation is recorded as the boiling point.[3]

Solubility Determination

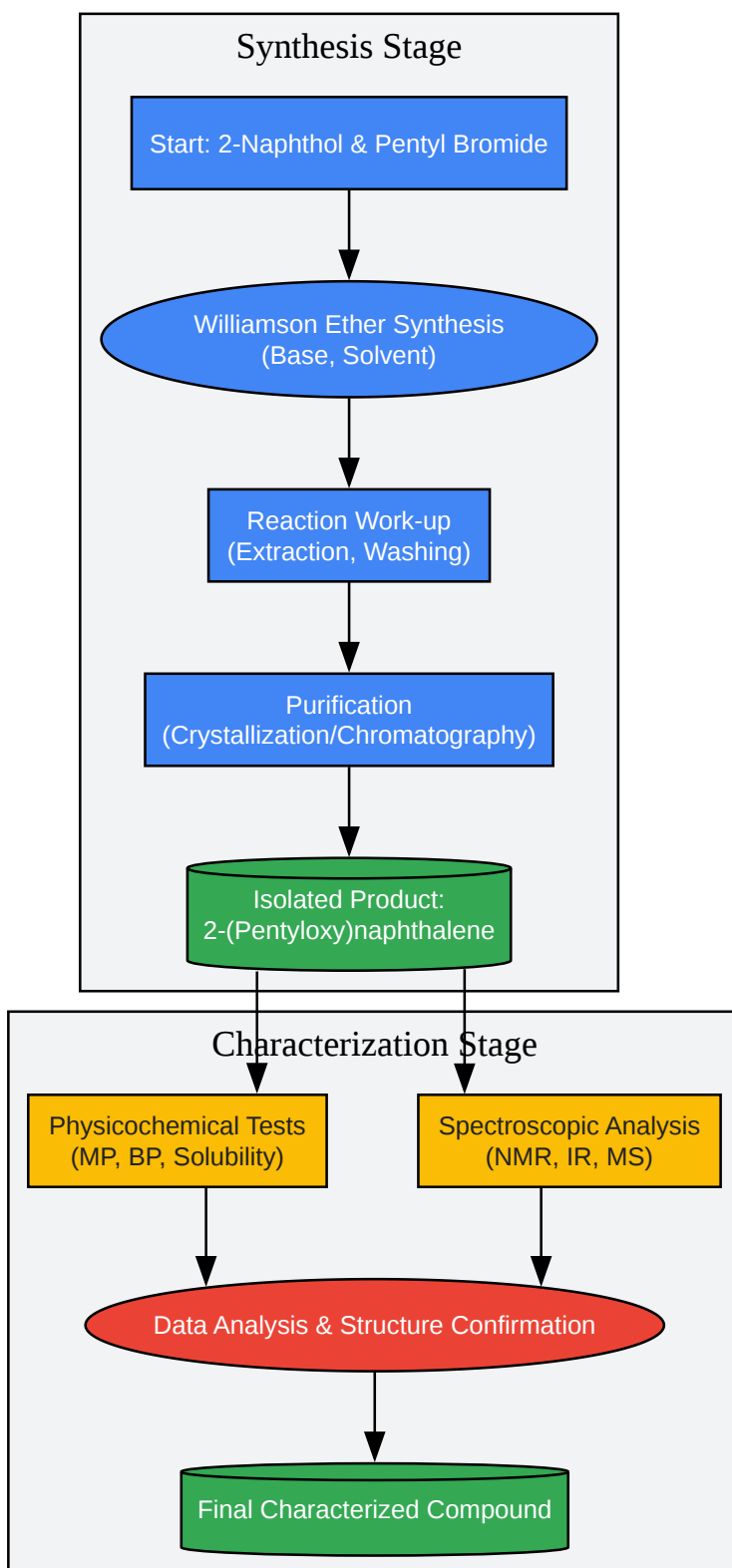
Solubility tests are performed to understand the compound's behavior in various solvents, which provides insights into its polarity.

- Apparatus: Test tubes, vortex mixer, and a selection of solvents with varying polarities (e.g., water, ethanol, hexane).
- Procedure:
 - A small, measured amount of **2-(Pentyloxy)naphthalene** is added to a test tube containing a specific volume of a solvent.
 - The mixture is agitated vigorously using a vortex mixer to facilitate dissolution.
 - The mixture is observed to determine if the compound has dissolved completely, partially, or not at all.

- This process is repeated with a range of solvents to create a solubility profile. The principle of "like dissolves like" is applied, where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents.^[4]

Logical Workflow for Synthesis and Characterization

The synthesis of naphthalene derivatives often follows established organic chemistry reactions. The following diagram illustrates a general logical workflow for the synthesis and subsequent characterization of a compound like **2-(Pentyloxy)naphthalene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. lookchem.com \[lookchem.com\]](https://lookchem.com)
- [2. 2-\(Pentyloxy\)naphthalene | C15H18O | CID 263053 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [4. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- To cite this document: BenchChem. [physicochemical properties of 2-(Pentyloxy)naphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15928844/docs#physicochemical-properties-of-2-pentyloxy-naphthalene\]](https://www.benchchem.com/product/b15928844/docs#physicochemical-properties-of-2-pentyloxy-naphthalene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)